

# Synthesis protocols for 2-Azaspiro[3.5]nonane-2-carboxamide

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## Compound of Interest

Compound Name: 2-Azaspiro[3.5]nonane-2-carboxamide

Cat. No.: B6893861

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Application Note: Synthesis Protocols for **2-Azaspiro[3.5]nonane-2-carboxamide**

## Executive Summary

This guide details the synthesis of **2-Azaspiro[3.5]nonane-2-carboxamide** (CAS: 1862780-74-2), a critical structural motif in modern medicinal chemistry. The spiro[3.5]nonane scaffold represents a "privileged structure" that offers conformational restriction and increased

character compared to traditional planar heterocycles (e.g., piperidine or morpholine). This "Escape from Flatland" strategy is pivotal in improving solubility, metabolic stability, and target selectivity in drug discovery programs, particularly for targets like GPR119 and FAAH.

The protocol is divided into two phases:

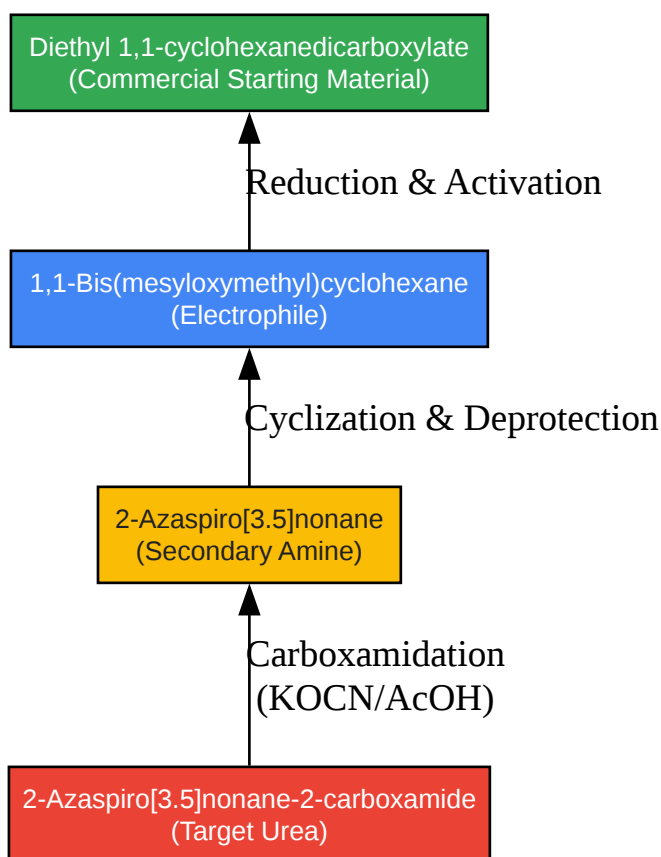
- **Scaffold Construction:** A robust, scalable synthesis of the 2-azaspiro[3.5]nonane core from commercially available cyclohexane precursors.
- **Functionalization:** A controlled carboxamidation (urea formation) protocol using potassium cyanate, optimized to prevent polymerization and ensure high yield.

## Retrosynthetic Analysis

The strategic disconnection relies on the formation of the strained azetidine ring via double nucleophilic substitution, followed by the installation of the primary amide moiety.

- Target: **2-Azaspiro[3.5]nonane-2-carboxamide**
- Precursor 1: 2-Azaspiro[3.5]nonane (Secondary Amine)
- Precursor 2: 1,1-Bis(hydroxymethyl)cyclohexane (derived from diethyl 1,1-cyclohexanedicarboxylate)

DOT Diagram: Retrosynthetic Logic



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Caption: Retrosynthetic pathway deconstructing the spiro-urea into accessible cyclohexane precursors.

## Detailed Experimental Protocols

### Phase 1: Synthesis of the 2-Azaspiro[3.5]nonane Core

This phase constructs the strained spiro-azetidine ring. The use of a sulfonamide protecting group (Tosyl) is critical for the cyclization step due to the high pKa required to perform the double alkylation.

#### Step 1.1: Reduction to Diol

- Reagents: Diethyl 1,1-cyclohexanedicarboxylate, Lithium Aluminum Hydride (LiAlH<sub>4</sub>), THF.
- Procedure:
  - Charge a flame-dried flask with LiAlH<sub>4</sub> (2.2 equiv) in anhydrous THF at 0°C.
  - Add Diethyl 1,1-cyclohexanedicarboxylate (1.0 equiv) dropwise.
  - Reflux for 4 hours.
  - Critical Workup (Fieser Method): Quench carefully with water (n mL), 15% NaOH (n mL), and water (3n mL) to form a granular precipitate. Filter and concentrate.
- Yield Expectation: >90% (Colorless oil).

#### Step 1.2: Activation (Mesylation)

- Reagents: 1,1-Bis(hydroxymethyl)cyclohexane, Methanesulfonyl chloride (MsCl), Triethylamine (TEA), DCM.
- Procedure:
  - Dissolve the diol in DCM at 0°C. Add TEA (2.5 equiv).
  - Add MsCl (2.2 equiv) dropwise to maintain temp < 5°C.
  - Stir for 2 hours. Wash with 1N HCl, sat. NaHCO<sub>3</sub>, and brine.
- Why: Mesylates are excellent leaving groups for the subsequent ring closure.

### Step 1.3: Spirocyclization

- Reagents:  
  
-Toluenesulfonamide (  
  
), NaH (60% dispersion), DMF.
- Procedure:
  - Suspend NaH (2.2 equiv) in dry DMF. Add  
  
(1.0 equiv) and stir for 30 min to form the sulfonamide anion.
  - Add the bis-mesylate (1.0 equiv) solution in DMF slowly.
  - Heat to 100°C for 12–16 hours.
  - Workup: Pour into ice water. The product, N-tosyl-2-azaspiro[3.5]nonane, usually precipitates as a solid. Recrystallize from EtOH if necessary.

### Step 1.4: Detosylation (Core Release)

- Reagents: Mg turnings, Methanol (sonication) OR Na/Naphthalene.
- Preferred Method (Mg/MeOH):
  - Dissolve N-tosyl compound in anhydrous MeOH.
  - Add Mg turnings (10 equiv) and a catalytic amount of iodine.
  - Sonicate or stir vigorously. The reaction is exothermic (hydrogen evolution).
  - Upon consumption of Mg, concentrate, treat with viscous NaOH, and extract with ether.
  - Convert to HCl salt for storage by adding 4M HCl in dioxane.
- Product: 2-Azaspiro[3.5]nonane hydrochloride.

## Phase 2: Carboxamidation (Urea Formation)

This step converts the secondary amine into the target primary urea. We utilize the Potassium Cyanate (KOCN) method, which is safer and more atom-efficient than using toxic phosgene or volatile isocyanates.

Reaction Scheme:

Protocol:

- Preparation: Dissolve 2-azaspiro[3.5]nonane hydrochloride (1.0 equiv, 10 mmol) in water (10 mL). If starting with the free amine, neutralize with 1.0 equiv of Acetic Acid.
- Addition: Prepare a solution of Potassium Cyanate (KOCN, 1.5 equiv, 15 mmol) in water (5 mL).
- Reaction: Add the KOCN solution dropwise to the amine solution at room temperature.
  - Note: Slight warming (35–40°C) may accelerate the reaction, but excessive heat can cause cyanate hydrolysis.
- Monitoring: Stir overnight. The product often precipitates as a white solid.
- Workup:
  - If solid forms: Filter, wash with cold water, and dry under vacuum.
  - If no precipitate: Extract with Ethyl Acetate (3x), dry over  $\text{MgSO}_4$ , and concentrate.
- Purification: Recrystallization from Ethanol/Water or flash chromatography (MeOH/DCM) if high purity (>99%) is required for biological assays.

Alternative Method (For difficult substrates): Use Chlorosulfonyl Isocyanate (CSI) followed by hydrolysis.

- Amine + CSI

Sulfamoyl chloride intermediate.

- Hydrolysis (Water/Acetone)

Urea. Caution: CSI is highly reactive and corrosive.

## Analytical Data & Validation

Table 1: Physicochemical Profile

| Property                 | Value / Description                                    |
|--------------------------|--------------------------------------------------------|
| Chemical Formula         |                                                        |
| Molecular Weight         | 168.24 g/mol                                           |
| Appearance               | White crystalline powder                               |
| Solubility               | Soluble in DMSO, MeOH, DCM; Sparingly soluble in Water |
| Expected Yield (Phase 2) | 75% – 85%                                              |

Expected NMR Signals (DMSO-

):

- NMR:
  - 5.80 ppm (s, 2H, , broad, exchangeable).
  - 3.65 ppm (s, 4H, Azetidine ). Characteristic singlet due to symmetry.
  - 1.30–1.60 ppm (m, 10H, Cyclohexane ring protons).
- NMR:
  - 158.0 ppm (C=O, Urea).

- 64.5 ppm (Azetidine).
- 35.0 ppm (Spiro quaternary carbon).
- 32.5, 25.8, 22.1 ppm (Cyclohexane carbons).

## Workflow Visualization

### DOT Diagram: Synthesis Workflow



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Caption: Step-by-step synthetic workflow from commercial starting material to final urea product.

## References

- Burkhard, J. A., et al. (2010). "Synthesis of Azaspirocycles and their Evaluation in Drug Discovery." *Angewandte Chemie International Edition*, 49(20), 3524–3529. [[Link](#)]
- Organic Syntheses. (1951).[1] "Arylureas I. Cyanate Method." *Organic Syntheses, Coll.*[1] Vol. 3, p.76. [[Link](#)]
- Carreira, E. M., & Fessard, T. C. (2014). "Four-Membered Ring-Containing Spirocycles: Synthetic Strategies and Opportunities." *Chemical Reviews*, 114(16), 8257–8322. [[Link](#)]
- Wuitschik, G., et al. (2008). "Spirocyclic oxetanes: Synthesis and properties." *Angewandte Chemie*, 47(24), 4512-4515. [[Link](#)]

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## Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
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